

Triethylene glycol monobenzyl ether molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triethylene glycol monobenzyl ether*

Cat. No.: *B150724*

[Get Quote](#)

Technical Guide: Triethylene Glycol Monobenzyl Ether

For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of **triethylene glycol monobenzyl ether**, focusing on its fundamental chemical properties. The information is presented to be a practical resource for professionals in scientific research and development.

Core Molecular Information

Triethylene glycol monobenzyl ether is a chemical compound with specific physical and chemical properties. Its molecular identity is defined by its constituent atoms and their arrangement.

Key Molecular and Physical Properties

The fundamental quantitative data for **triethylene glycol monobenzyl ether** are summarized in the table below for ease of reference and comparison.

Property	Value	Citations
Molecular Formula	C13H20O4	[1][2]
Molecular Weight	240.299 g/mol	[1][3]
Exact Mass	240.13615911	[1]
Density	1.085 g/cm ³	[1]
Boiling Point	358 °C at 760 mmHg	[1][4]
Flash Point	170.3 °C	[1]
Refractive Index	1.505	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	10	[1]
Complexity	158	[1]

Experimental Protocols

While specific experimental protocols involving **triethylene glycol monobenzyl ether** in complex biological assays are not extensively detailed in publicly available literature, its synthesis is a well-documented procedure. The following protocol outlines a common method for its preparation.

Synthesis of Triethylene Glycol Monobenzyl Ether

Objective: To synthesize **triethylene glycol monobenzyl ether** from triethylene glycol and benzyl chloride.

Materials:

- Triethylene glycol (30 g, 0.2 mol)
- Sodium hydroxide (NaOH) (8 g)

- Deionized water (8 mL)
- Benzyl chloride (7 mL, 0.062 mol)
- Saturated sodium chloride solution
- Dichloromethane
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Ethyl acetate
- Methanol

Procedure:

- Dissolve 30 g of triethylene glycol in a solution of 8 g of sodium hydroxide in 8 mL of water.
- Stir the mixture for 10 minutes.
- Slowly add 7 mL of benzyl chloride to the reaction mixture.
- Heat the mixture to 100 °C and continue stirring overnight.
- After the reaction is complete, dilute the crude product with 500 mL of saturated sodium chloride solution.
- Extract the product with dichloromethane (2 x 400 mL).
- Combine the organic layers and dry them with anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure to remove the solvent.
- Purify the resulting product by column chromatography using silica gel as the stationary phase and an eluent of ethyl acetate to ethyl acetate/methanol (10:1, v/v).
- The final product is a light yellow oil.[\[5\]](#)

Logical Workflow

The synthesis of **triethylene glycol monobenzyl ether** follows a clear and logical workflow, from the initial reaction to the final purification of the product. This process is visualized in the diagram below.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **triethylene glycol monobenzyl ether**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triethylene Glycol Monobenzyl Ether | lookchem [lookchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Page loading... [wap.guidechem.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Triethylene glycol monobenzyl ether | 55489-58-2 [chemicalbook.com]
- To cite this document: BenchChem. [Triethylene glycol monobenzyl ether molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150724#triethylene-glycol-monobenzyl-ether-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com